

Personal protective equipment for handling 4-Chloro-4'-fluorobutyrophenone

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Compound of Interest

Compound Name: 4-Chloro-4'-fluorobutyrophenone

Cat. No.: B134399

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Essential Safety and Handling Guide for 4-Chloro-4'-fluorobutyrophenone

Audience: Researchers, scientists, and drug development professionals.

This guide provides critical safety protocols and logistical information for the handling and disposal of **4-Chloro-4'-fluorobutyrophenone** (CAS No. 3874-54-2). Adherence to these procedures is essential for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Classification

4-Chloro-4'-fluorobutyrophenone is a halogenated organic compound that poses moderate health risks upon exposure.^[1] It is classified as an irritant and may cause harm if not handled with appropriate protective measures.^{[2][3][4]}

Hazard Classification	GHS Code	Description
Skin Irritation	H315	Causes skin irritation.[2][4][5]
Eye Irritation	H319	Causes serious eye irritation. [2][4][5]
Skin Sensitization	H317	May cause an allergic skin reaction.[5]
Respiratory Irritation	H335	May cause respiratory irritation.[2]
Acute Oral Toxicity	-	Harmful if swallowed.[3][4]
Aquatic Chronic Toxicity	H411	Toxic to aquatic life with long-lasting effects.

Personal Protective Equipment (PPE) Protocol

A comprehensive PPE strategy is mandatory to mitigate the risks associated with handling **4-Chloro-4'-fluorobutyrophenone**. The following table outlines the recommended equipment for various types of potential exposure.

Exposure Route	Required PPE	Specifications and Best Practices
Dermal (Skin) Contact	Chemical-resistant gloves, Lab coat	Gloves: Nitrile rubber (min. 0.4 mm), chloroprene rubber (min. 0.5 mm), or butyl rubber (min. 0.7 mm) are suitable.[6] Always inspect gloves for integrity before use and wash hands thoroughly after handling.[2] Lab Coat: A long-sleeved lab coat is required to protect skin and personal clothing.[7]
Ocular (Eye) Contact	Safety goggles or face shield	Eye Protection: Chemical splash goggles are mandatory. [2][7] A face shield should be used in situations with a higher risk of splashing.[2] An eyewash station must be readily accessible.[2][7]
Inhalation	Respiratory Protection	Respirator: Use in a well-ventilated area, preferably a chemical fume hood.[2][4] If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is necessary.[2][8][9]
General Laboratory Attire	Closed-toe shoes, Long pants	Clothing should cover the legs, and shoes must fully cover the feet.[7]

Handling and Storage Procedures

Handling:

- Ensure the work area is well-ventilated; a chemical fume hood is strongly recommended.[[2](#)][[4](#)]
- Avoid direct contact with skin and eyes.[[2](#)][[5](#)][[10](#)]
- Do not breathe vapors or mist.[[2](#)][[4](#)]
- Wash hands thoroughly after handling the compound.[[2](#)][[4](#)][[10](#)]

Storage:

- Store in a cool, dry, and well-ventilated area.[[4](#)][[10](#)][[11](#)]
- Keep the container tightly closed when not in use.[[2](#)][[4](#)][[10](#)][[11](#)]
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[[2](#)][[4](#)][[10](#)]

Spill and Disposal Plan

In Case of a Spill:

- Evacuate the immediate area.
- Wear appropriate PPE as detailed above.
- For small spills, absorb with an inert material (e.g., sand, vermiculite).[[2](#)][[4](#)]
- Collect the absorbed material into a suitable, labeled container for hazardous waste.[[2](#)][[4](#)][[5](#)]
- Ventilate the area of the spill.[[2](#)]
- For large spills, contact your institution's environmental health and safety department immediately.

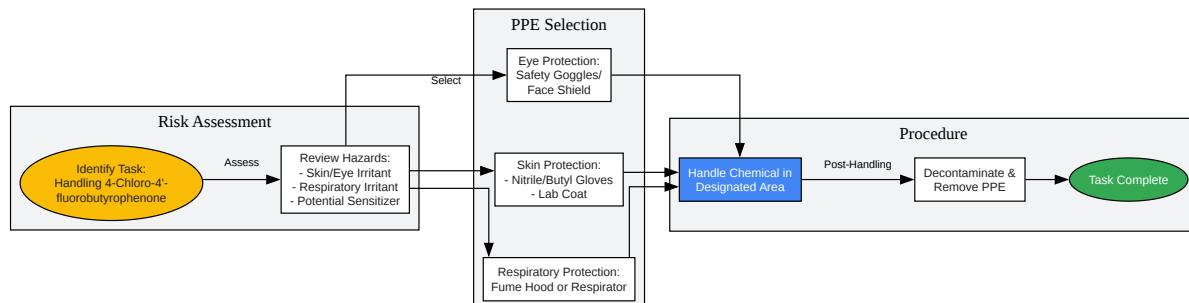
Disposal:

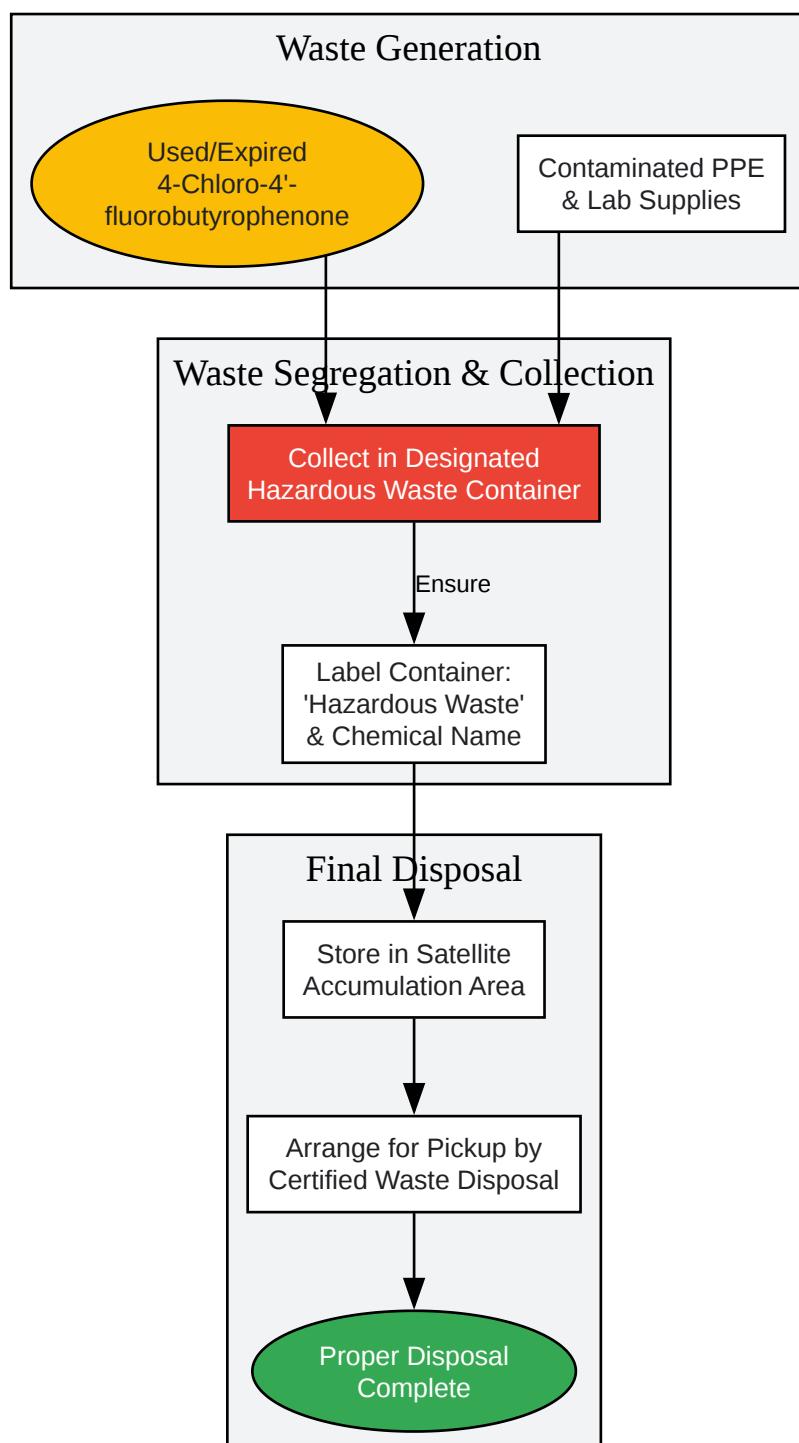
- Dispose of **4-Chloro-4'-fluorobutyrophenone** and any contaminated materials as hazardous waste.[[2](#)][[4](#)]

- Follow all local, state, and federal regulations for hazardous waste disposal.[2][4]
- Do not allow the chemical to enter drains or waterways.[4][5][10]

Operational Workflow Diagrams

The following diagrams illustrate the procedural flow for PPE selection and the subsequent handling and disposal of **4-Chloro-4'-fluorobutyrophenone**.





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